

# Synthesis of Desmethyazelastine: An Application Note and Laboratory Protocol

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## Compound of Interest

Compound Name: Desmethyazelastine

Cat. No.: B192710

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## Abstract

This document provides a detailed protocol for the laboratory synthesis of **desmethyazelastine**, the primary active metabolite of the antihistamine azelastine. The synthesis is presented as a multi-step process culminating in the N-demethylation of a suitable precursor. This protocol includes comprehensive experimental procedures, purification techniques, and analytical characterization of the final product. All quantitative data is summarized in tables for clarity, and a workflow diagram is provided for visual guidance.

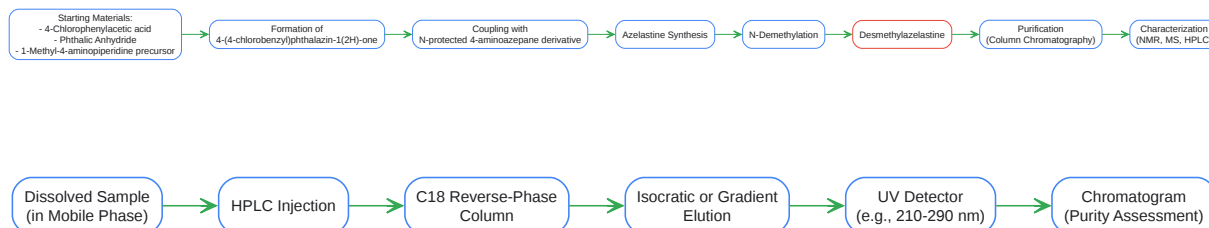
## Introduction

**Desmethyazelastine** is the main active metabolite of azelastine, a potent second-generation histamine H1 antagonist. It is formed in the liver through oxidative metabolism primarily by cytochrome P450 enzymes. Understanding the synthesis and properties of **desmethyazelastine** is crucial for comprehensive pharmacological and toxicological studies of azelastine. This protocol outlines a laboratory-scale synthesis route to obtain high-purity **desmethyazelastine** for research purposes.

## Synthesis Pathway Overview

The synthesis of **desmethyazelastine** can be approached via a multi-step route that first constructs the core azelastine structure followed by a final N-demethylation step. A plausible

synthetic strategy is outlined below, based on established chemical literature.



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